

Hh-Ag1.5: A Technical Guide to a Potent Smoothened Agonist

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hh-Ag1.5*
Cat. No.: *B15603299*

[Get Quote](#)

Abstract

Hh-Ag1.5 is a potent, synthetic small-molecule agonist of the Smoothened (Smo) receptor, a key transducer of the Hedgehog (Hh) signaling pathway.[1] This document provides an in-depth technical overview of the discovery, development, and mechanism of action of **Hh-Ag1.5**, intended for researchers, scientists, and professionals in drug development. It details the quantitative pharmacological properties, key experimental methodologies for its characterization, and its role in activating the Hh signaling cascade.

Introduction to the Hedgehog Signaling Pathway and Hh-Ag1.5

The Hedgehog signaling pathway is a crucial regulator of embryonic development and adult tissue homeostasis.[2] Dysregulation of this pathway is implicated in various developmental disorders and cancers. The pathway is initiated by the binding of a Hedgehog ligand (e.g., Sonic Hedgehog, Shh) to the transmembrane receptor Patched (PTCH), which alleviates PTCH's inhibition of the G protein-coupled receptor-like protein Smoothened (Smo). Activated Smo then initiates a downstream signaling cascade culminating in the activation of Gli transcription factors, which regulate the expression of Hh target genes.

Hh-Ag1.5 is a small-molecule agonist that directly activates Smo, bypassing the need for an upstream Hh ligand.[2] It was developed through the optimization of an initial hit compound, Hh-Ag1.1, to achieve high potency and affinity for the Smo receptor.[1]

Discovery and Development

The discovery of **Hh-Ag1.5** originated from a high-throughput screening effort to identify small-molecule modulators of the Hedgehog pathway. The initial hit, Hh-Ag1.1, was identified as an agonist of Smo. Subsequent medicinal chemistry efforts focused on optimizing the potency and pharmacological properties of this initial scaffold, leading to the development of **Hh-Ag1.5**.^[1]

Physicochemical Properties of Hh-Ag1.5

Property	Value
Chemical Formula	C28H26N3OS
Molecular Weight	526.04 g/mol
Chemical Name	3-chloro-4,7-difluoro-N-(4-(methylamino)cyclohexyl)-N-(3-(pyridin-4-yl)benzyl)benzo[b]thiophene-2-carboxamide
Appearance	Yellow solid
Solubility	Soluble in DMSO up to 50 mM

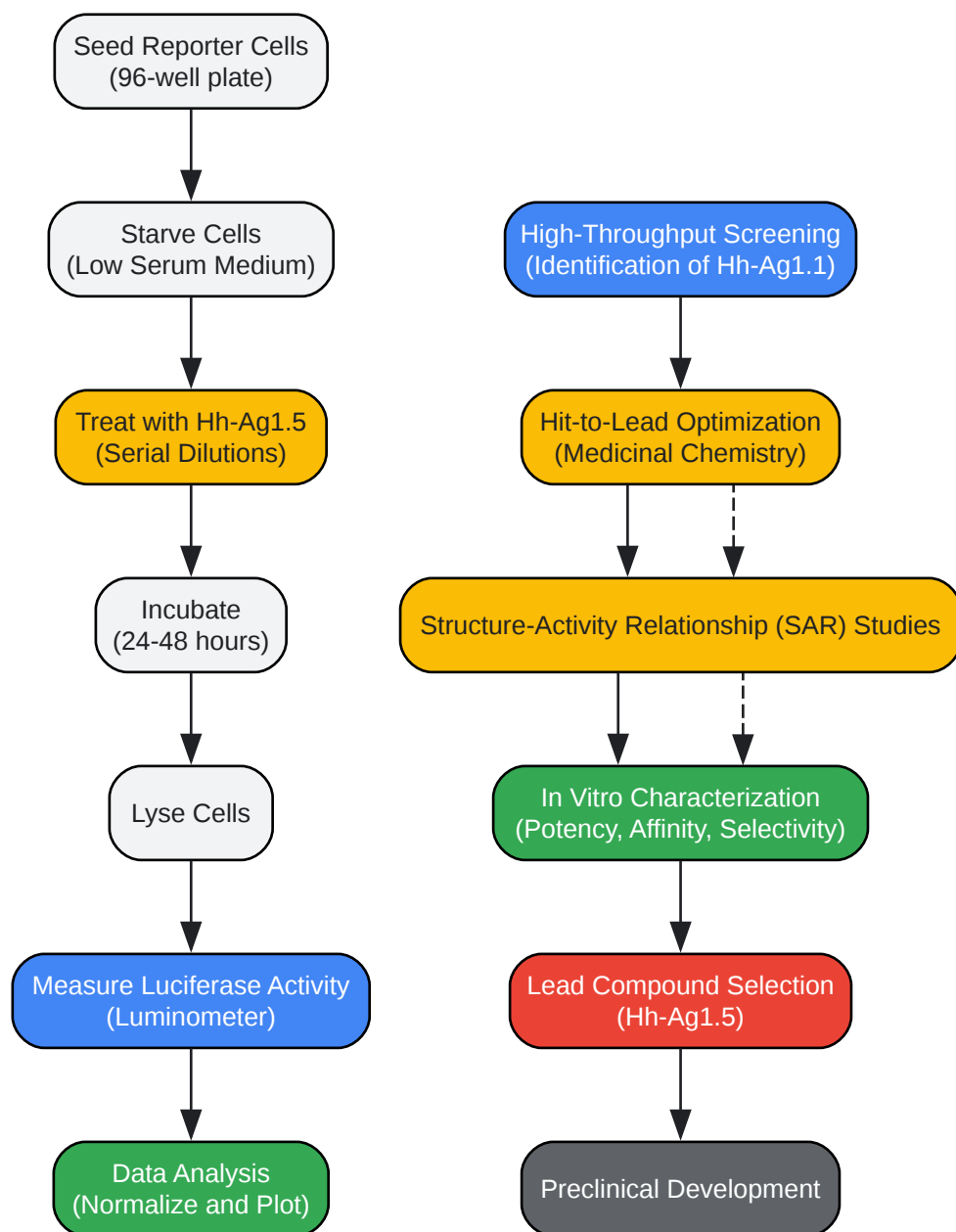
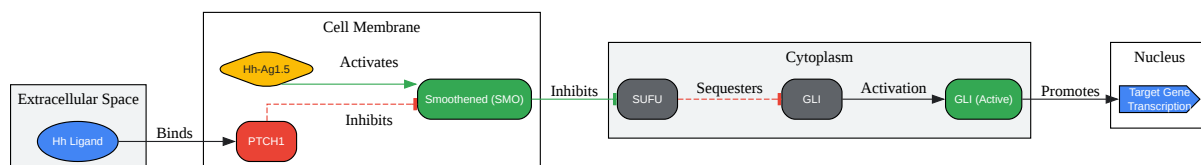
Pharmacological Data

Hh-Ag1.5 exhibits high potency and affinity for the Smoothed receptor, as determined by various in vitro assays.

Parameter	Value	Assay
EC50	~1 nM	Gli-responsive reporter gene assay ^{[3][4]}
IC50 (agonist activity)	1 nM	Not specified
Ki	0.5 nM	[3H]SAG-1.3 competitive binding assay
Ki	2.3 nM	[3H]Cyclopamine competitive binding assay

Mechanism of Action

Hh-Ag1.5 acts as a direct agonist of the Smoothed receptor.[1] By binding to Smo, it induces a conformational change that mimics the activated state, leading to the downstream activation of the Hedgehog signaling pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cellagentech.com [cellagentech.com]
- 2. Small-molecule modulators of Hedgehog signaling: identification and characterization of Smoothed agonists and antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. abmole.com [abmole.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Hh-Ag1.5: A Technical Guide to a Potent Smoothed Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15603299#hh-ag1-5-discovery-and-development]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com